

Application Note: Comprehensive Analytical Characterization of 5-Amino-N-butylpyridine-2-carboxamide

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Compound of Interest

Compound Name:	5-Amino-N-butylpyridine-2-carboxamide
CAS No.:	1500420-94-9
Cat. No.:	B581805

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Introduction

5-Amino-N-butylpyridine-2-carboxamide is a substituted pyridine derivative with potential applications in pharmaceutical and medicinal chemistry. As with any novel chemical entity intended for research or drug development, comprehensive characterization is paramount to confirm its identity, purity, and stability. This application note provides a suite of detailed analytical methods for the thorough characterization of this compound, drawing upon established principles for the analysis of aminopyridines and related carboxamide structures. The protocols herein are designed to be robust and provide a framework for generating reliable and reproducible data.

The fundamental physicochemical properties of **5-Amino-N-butylpyridine-2-carboxamide** are summarized in the table below. These properties inform the selection and optimization of the analytical methods described.

Property	Value	Source
CAS Number	1500420-94-9	
Molecular Formula	C ₁₀ H ₁₅ N ₃ O	
Molecular Weight	193.25 g/mol	
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.	

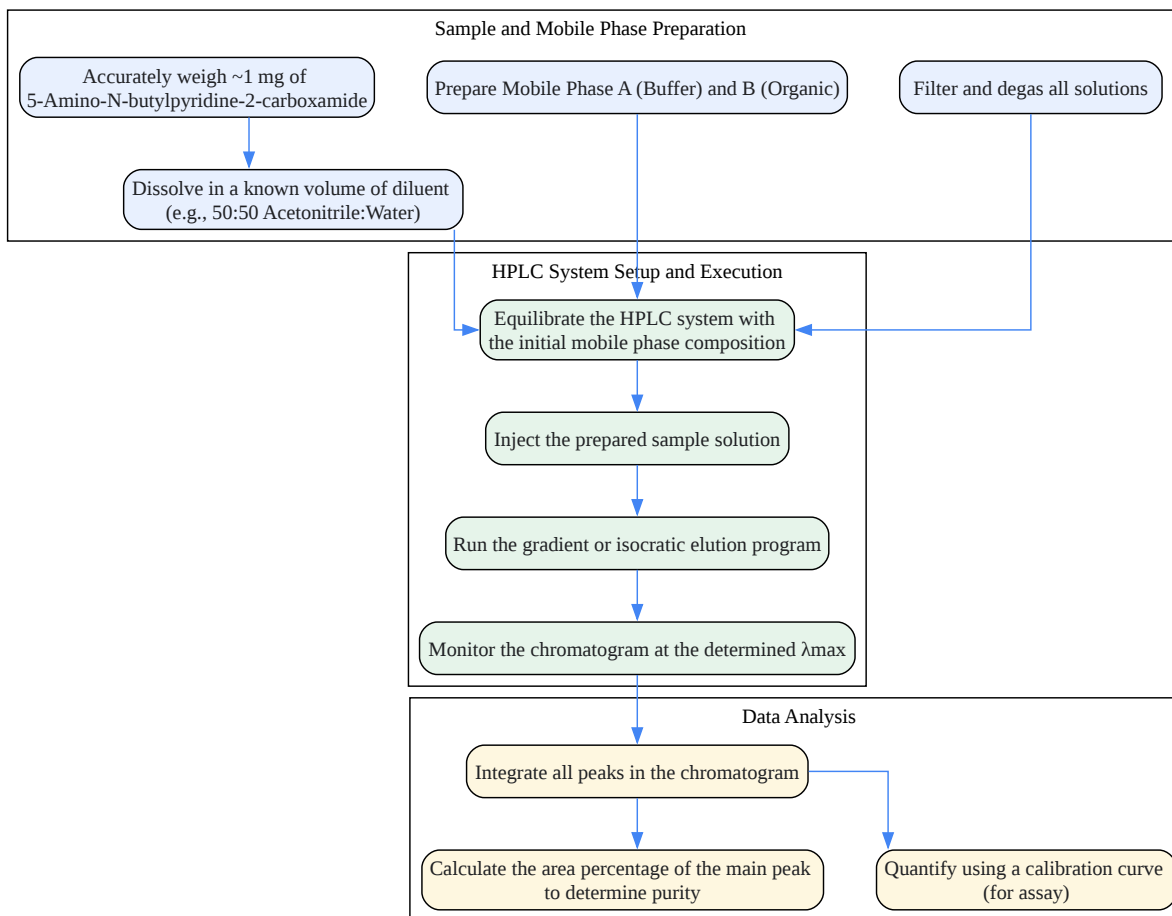
Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of **5-Amino-N-butylpyridine-2-carboxamide** and for its quantification. Given the compound's structure, a reversed-phase HPLC method with UV detection is the most appropriate starting point. The basicity of the amino group on the pyridine ring necessitates the use of a buffered mobile phase to ensure good peak shape and reproducible retention times.

Rationale for Method Selection

A C18 stationary phase is chosen for its versatility and wide availability. The mobile phase, consisting of a mixture of an aqueous buffer and an organic modifier (acetonitrile or methanol), allows for the fine-tuning of the retention time. A phosphate buffer is proposed to maintain a consistent pH, which is critical for the ionization state of the aminopyridine moiety. UV detection is suitable as the pyridine ring is a chromophore.

Experimental Workflow for HPLC Analysis



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